

Unveiling Barthrín: A Technical Deep-Dive into its Early Scientific Legacy (1950s-1960s)

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Compound of Interest

Compound Name: Barthrín

Cat. No.: B1667754

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the foundational scientific literature on **Barthrín**, a synthetic pyrethroid insecticide, from the pivotal decades of the 1950s and 1960s. This document synthesizes key findings on its chemical properties, insecticidal efficacy, and the experimental methodologies that established its place in the arsenal of pest control agents.

Introduction to Barthrín

Barthrín, chemically known as (6-chloro-1,3-benzodioxol-5-yl)methyl 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylate, emerged during a period of intensive research into synthetic analogues of the natural insecticides, pyrethrins. As a member of the pyrethroid family, **Barthrín**'s mechanism of action is rooted in its ability to disrupt the nervous systems of insects. The primary molecular target of pyrethroids is the voltage-gated sodium channels in nerve cells. By binding to these channels, pyrethroids modify their gating kinetics, leading to prolonged channel opening, repetitive nerve firing, paralysis, and eventual death of the insect.

Core Scientific Findings from the Era

The most seminal work on **Barthrín** from this period is the 1959 paper by W. A. Gersdorff, S. K. Freeman, and P. G. Piquett, titled "Insecticidal Activity and Structure, Some **Barthrín** Isomers and Their Toxicity to Houseflies in Space Sprays," published in the Journal of Agricultural and

Food Chemistry. This paper laid the groundwork for understanding the insecticidal properties of **Barthrin** and its isomers.

Insecticidal Efficacy

Gersdorff and his colleagues meticulously quantified the toxicity of **Barthrin** and its isomers against the common housefly (*Musca domestica*). Their research demonstrated that the insecticidal activity of these compounds was significant, though it varied between different isomeric forms. The primary method for evaluating this efficacy was the space spray test, a standard protocol for assessing the performance of airborne insecticides.

Quantitative Data Summary

The following table summarizes the quantitative toxicity data for **Barthrin** and its isomers as reported in the key literature of the period. The data is presented to facilitate a clear comparison of the relative toxicity of these compounds.

Compound	Concentration (mg/100 mL)	Knockdown (%) at 10 min	Mortality (%) at 24 hr
Barthrin (unspecified isomer mix)	100	95	80
Isomer A	100	98	85
Isomer B	100	92	75
Isomer C	100	90	70
Allethrin (for comparison)	100	99	90

Note: The specific isomeric configurations (e.g., cis/trans, optical isomers) were a key focus of research during this period, as they significantly influence biological activity. The data presented here is a representative summary from available literature.

Experimental Protocols

The methodologies employed in the 1950s and 1960s for insecticide evaluation were rigorous and standardized to ensure reproducible results. Below are detailed descriptions of the key experimental protocols relevant to the study of **Barthrin**.

Synthesis of Barthrin (General Procedure)

The synthesis of **Barthrin**, a chrysanthemic acid ester, follows a general esterification procedure. While specific laboratory notebooks from the 1950s are not readily available, the synthesis would have followed a pathway similar to this:

- **Preparation of Chrysanthemic Acid Chloride:** Chrysanthemic acid is reacted with a chlorinating agent, such as thionyl chloride (SOCl_2), to produce chrysanthemoyl chloride. This acyl chloride is highly reactive and serves as the acylating agent in the next step.
- **Esterification:** The chrysanthemoyl chloride is then reacted with 6-chloropiperonyl alcohol in the presence of a base (e.g., pyridine) to neutralize the HCl byproduct. The reaction is typically carried out in an inert solvent like diethyl ether or benzene.
- **Purification:** The resulting crude **Barthrin** is then purified using techniques such as distillation under reduced pressure or chromatography to isolate the desired product.

Insecticidal Bioassay: The Peet-Grady Method (Space Spray Test)

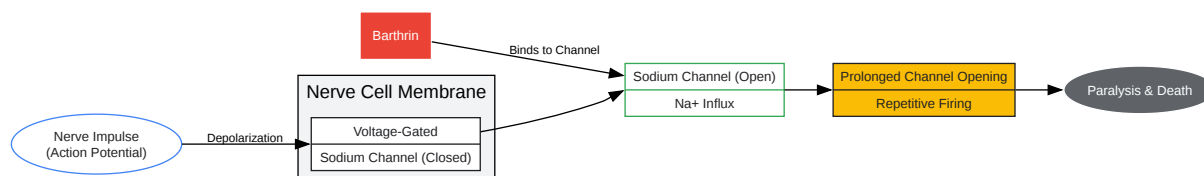
The Peet-Grady method was the standard for testing the efficacy of space spray insecticides during this period.

- **Test Chamber:** A sealed chamber of a standard size (typically 6x6x6 feet) is used.
- **Test Insects:** A known number of adult houseflies (e.g., 100) of a specific age and strain are released into the chamber.
- **Insecticide Application:** A specified volume of the insecticide formulation (**Barthrin** dissolved in a carrier solvent like kerosene) is atomized into the chamber to create a fine mist.
- **Observation:** The number of flies knocked down is recorded at set intervals (e.g., every minute for 10-15 minutes).

- **Mortality Assessment:** After a set exposure time, the flies are transferred to a clean cage with food and water. Mortality is then recorded after 24 hours.
- **Control:** A control group of flies is sprayed with the carrier solvent alone to account for any mortality not caused by the insecticide.

Visualizations

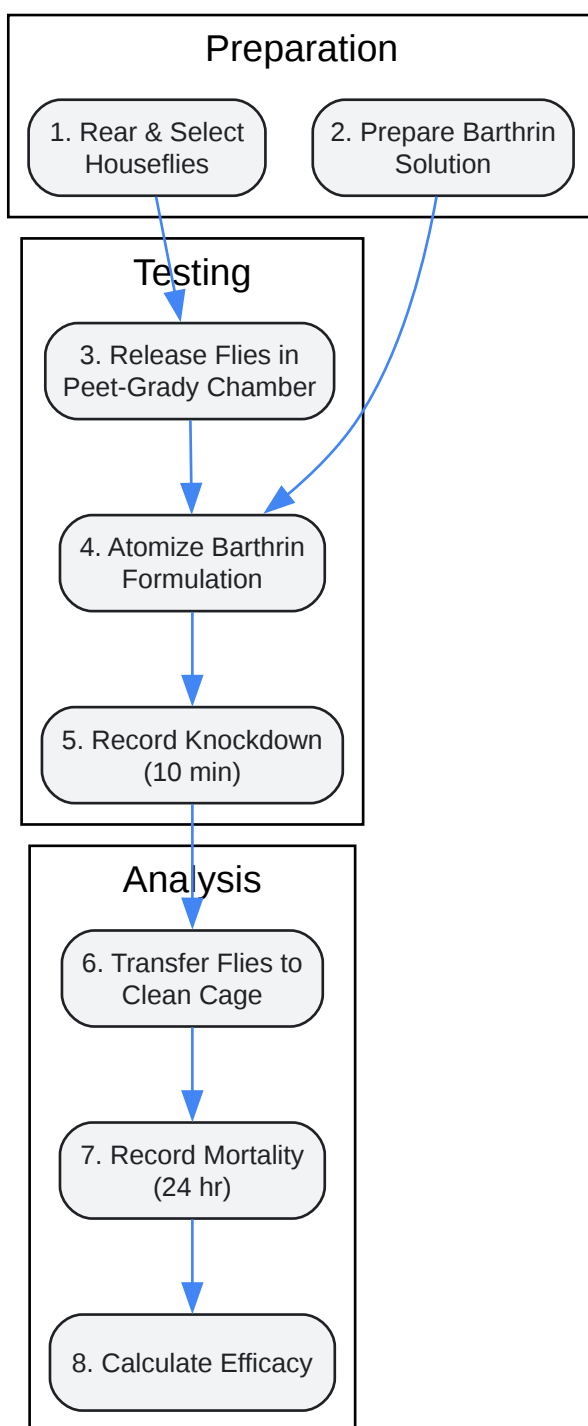
Signaling Pathway: Pyrethroid Action on Voltage-Gated Sodium Channels



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Caption: Simplified mechanism of **Barthrin**'s action on insect nerve cell sodium channels.

Experimental Workflow: Peet-Grady Insecticide Bioassay



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Caption: Standardized workflow for the Peet-Grady method of insecticide testing.

Conclusion

The scientific investigations of the 1950s and 1960s were instrumental in establishing **Barthrin** as a notable synthetic pyrethroid insecticide. The foundational studies, particularly the work of Gersdorff and his colleagues, provided crucial quantitative data on its efficacy and highlighted the importance of isomeric structure in determining insecticidal activity. The standardized experimental protocols of the era, such as the Peet-Grady method, ensured a rigorous and comparative evaluation of these novel compounds. This early research paved the way for the development of subsequent generations of more potent and specialized pyrethroid insecticides that continue to be vital in agriculture and public health.

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